

# Application Notes and Protocols for pDCPD Manufacturing via Reaction Injection Molding (RIM)

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## Compound of Interest

Compound Name: **DCPD**

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## Introduction

Polydicyclopentadiene (**pDCPD**) is a thermoset polymer known for its exceptional impact strength, corrosion resistance, and heat resistance.<sup>[1]</sup> The manufacturing of **pDCPD** parts is efficiently achieved through the Reaction Injection Molding (RIM) process.<sup>[2]</sup> This process involves the rapid mixing of two low-viscosity liquid components, a catalyst and an activator, which are then injected into a heated mold where polymerization occurs quickly to form a solid **pDCPD** part.<sup>[1][3]</sup> The underlying chemical reaction is a Ring-Opening Metathesis Polymerization (ROMP) of the dicyclopentadiene (**DCPD**) monomer.<sup>[2][4]</sup>

These application notes provide detailed protocols and quantitative data for the manufacturing of **pDCPD** using the RIM process, intended to guide researchers and professionals in replicating and customizing the process for their specific needs.

## Key Process Parameters and Material Properties

The RIM process for **pDCPD** is governed by several critical parameters that influence the final properties of the polymer. The following tables summarize key quantitative data for process parameters and the resulting mechanical properties of **pDCPD**.

Table 1: Reaction Injection Molding (RIM) Process Parameters for **pDCPD** Manufacturing

Parameter	Value	Unit	Notes
Reactant Ratio	1:1	(Catalyst Stream : Activator Stream)	Ensures proper stoichiometry for the polymerization reaction.[3]
Monomer to Catalyst Ratio	10,000:1 to 15,000:1	(nDCPD:nCat)	Using 2nd generation Grubbs' catalyst; a ratio of 10,000:1 is reported to yield optimal comprehensive mechanical properties.[2]
Injection Pressure	15 - 30	psi	The low viscosity of the reactants allows for low-pressure injection.[3]
Mold Temperature	>80	°C	A higher mold temperature can accelerate curing but may also lead to increased warpage.[5][6]
Reaction Temperature	40	°C	The initial reaction temperature for the ring-opening polymerization.[3]
Cycle Time	2 - 6	minutes	Includes injection, curing, and demolding.[3][7]

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Cure Time	<30	seconds	The polymerization reaction is rapid once initiated in the heated mold. <a href="#">[6]</a>
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Table 2: Mechanical Properties of RIM-Manufactured pDCPD

Property	Value	Unit
Tensile Strength	52.4	MPa
Bending Modulus	2100	MPa
Impact Strength	30	kJ/m <sup>2</sup>
Glass Transition Temperature (Tg)	147.6	°C

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Note: The mechanical properties listed above were achieved with a monomer-to-catalyst ratio of 10,000:1.[\[2\]](#)

## Experimental Protocols

### Materials and Reagents

- Monomer: Dicyclopentadiene (**DCPD**), endo-isomer >95%[\[4\]](#)
- Catalyst Stream (Component A):
  - **DCPD** monomer
  - Ruthenium-based catalyst (e.g., 2nd generation Grubbs' catalyst)[\[2\]](#)
- Activator Stream (Component B):
  - **DCPD** monomer
  - Activator (co-catalyst)

- Inert Gas: Nitrogen[3]
- Mold: Aluminum or steel[3]

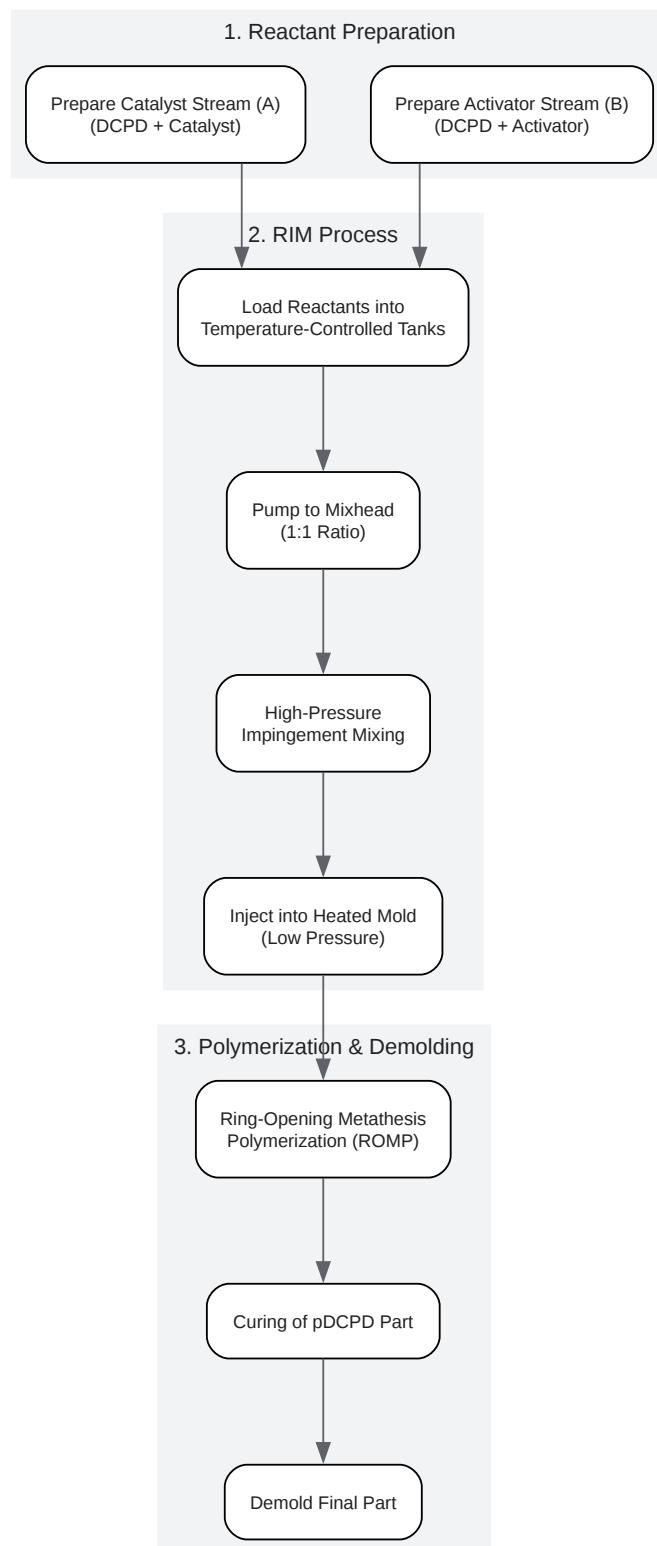
## Equipment

- Reaction Injection Molding (RIM) machine with two temperature-controlled reactant tanks and a high-pressure impingement mixhead.
- Heated mold.
- Inert gas supply system.

## Experimental Workflow

The following diagram illustrates the general workflow for pDCPD manufacturing using the RIM process.

## Experimental Workflow for pDCPD RIM Manufacturing

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Caption: A flowchart of the pDCPD manufacturing process using RIM.

## Detailed Methodology

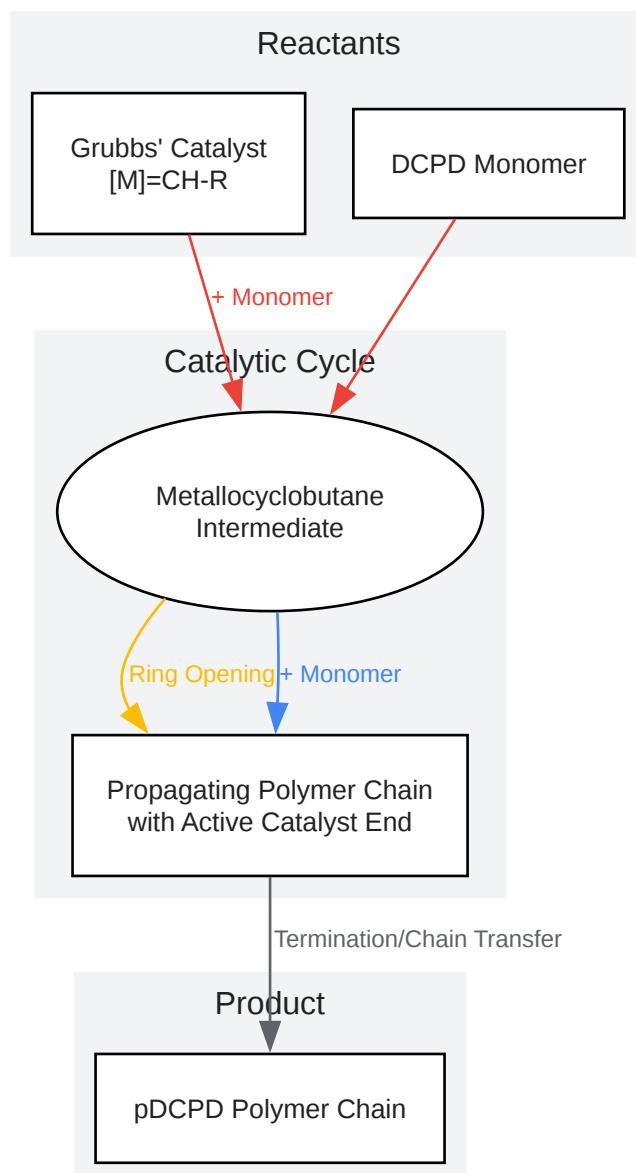
- Reactant Preparation:
  - Prepare the catalyst stream (Component A) by dissolving the Grubbs' catalyst in the **DCPD** monomer to achieve the desired monomer-to-catalyst ratio (e.g., 10,000:1).[2]
  - Prepare the activator stream (Component B) by mixing the activator with the **DCPD** monomer.
  - Both reactant streams should be prepared and maintained under an inert nitrogen atmosphere to prevent catalyst deactivation.[3]
- RIM Machine Setup:
  - Load the prepared catalyst and activator streams into their respective temperature-controlled tanks on the RIM machine.
  - Set the metering pumps to deliver the two streams to the mixhead at a 1:1 ratio.[3]
  - Heat the mold to the desired temperature (e.g., >80°C).[5][6]
- Injection and Curing:
  - Initiate the injection sequence. The high-pressure pumps will deliver the two streams to the mixhead where they are intimately mixed through impingement.
  - The mixed, low-viscosity liquid is then injected into the heated mold at low pressure (15-30 psi).[3]
  - Allow the part to cure in the mold. The exothermic ROMP reaction will proceed rapidly. The cure time is typically less than 30 seconds.[6]
- Demolding:
  - Once the part has cured and is dimensionally stable, open the mold and eject the final **pDCPD** part.

- The total cycle time from injection to demolding is typically between 2 and 6 minutes.[3]

## Reaction Pathway: Ring-Opening Metathesis Polymerization (ROMP)

The formation of pDCPD occurs via a chain-growth polymerization mechanism known as Ring-Opening Metathesis Polymerization (ROMP), catalyzed by a metal carbene complex (e.g., Grubbs' catalyst).

Simplified ROMP Mechanism of DCPD



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Caption: The catalytic cycle of **DCPD** polymerization via ROMP.

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